

GDC0575 hydrochloride solubility issues and recommended solvents

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Compound of Interest

Compound Name: GDC0575 hydrochloride

Cat. No.: B607620

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GDC0575 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **GDC0575 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **GDC0575 hydrochloride** and what is its mechanism of action?

A1: **GDC0575 hydrochloride**, also known as ARRY-575 dihydrochloride, is a potent and selective oral small-molecule inhibitor of Checkpoint Kinase 1 (Chk1) with an IC₅₀ of 1.2 nM.^{[1][2][3][4][5][6]} Chk1 is a critical serine/threonine kinase involved in the DNA damage response pathway. By inhibiting Chk1, GDC0575 prevents cancer cells from arresting in the S and G2/M phases of the cell cycle to repair DNA damage, which can sensitize them to the effects of DNA-damaging chemotherapeutic agents and lead to mitotic catastrophe and cell death.^{[7][8]}

Q2: I'm observing precipitation when preparing my **GDC0575 hydrochloride** solution. What should I do?

A2: Precipitation or phase separation can sometimes occur during the preparation of **GDC0575 hydrochloride** solutions. To aid dissolution, it is recommended to use heat and/or sonication.

[1][2] Ensure that you are using a freshly opened or properly stored hygroscopic solvent like DMSO, as moisture can significantly impact solubility.[1][2] It is also crucial to add solvents sequentially and ensure the solution is clear before adding the next solvent in a multi-solvent system.[3]

Q3: What are the recommended storage conditions for **GDC0575 hydrochloride** powder and stock solutions?

A3: For long-term storage, the powder form of GDC0575 should be stored at -20°C for up to 3 years.[3] Stock solutions in a solvent should be stored as aliquots in tightly sealed vials. For storage at -80°C, the solution is typically stable for up to 2 years, and at -20°C, for up to 1 year. [2] It is generally recommended to prepare and use solutions on the same day.[6] Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Poor Solubility / Precipitation	Hygroscopic nature of the solvent (e.g., DMSO absorbing moisture).	Use a new, unopened vial of high-purity, anhydrous solvent. [1] [2]
Incomplete dissolution.	Apply gentle heating and/or sonication to the solution until the compound is fully dissolved. [1] [2] [3]	
Incorrect solvent or concentration.	Refer to the solubility data tables below to select an appropriate solvent and concentration for your experiment.	
Inconsistent Experimental Results	Degradation of the compound.	Prepare fresh solutions for each experiment. Avoid repeated freeze-thaw cycles of stock solutions. [2] [6]
Improper storage.	Ensure the compound and its solutions are stored at the recommended temperatures in tightly sealed containers. [2] [3] [6]	

Solubility Data

In Vitro Solubility

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	65 - 100	144.06 - 264.36	Ultrasonic assistance and fresh DMSO are recommended. [1] [2] [4] [5]
Water	25	55.41	Ultrasonic assistance is needed. [1]
DMF	30.0	79.31	
Ethanol	3.0	7.93	
DMSO:PBS (pH 7.2) (1:5)	0.16	0.42	

In Vivo Formulations

Formulation	Solubility
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	$\geq 2.17 - 2.5 \text{ mg/mL}$ ($\geq 4.81 - 6.61 \text{ mM}$)
10% DMSO + 90% (20% SBE- β -CD in Saline)	$\geq 2.17 - 2.5 \text{ mg/mL}$ ($\geq 4.81 - 6.61 \text{ mM}$)
10% DMSO + 90% Corn Oil	$\geq 2.17 \text{ mg/mL}$ ($\geq 4.81 \text{ mM}$)

Note: The percentages shown for the solvents indicate their volumetric ratio in the final prepared solution. It is recommended to prepare in vivo formulations fresh for each use.[\[2\]](#)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **GDC0575 hydrochloride** powder.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution from a compound with a

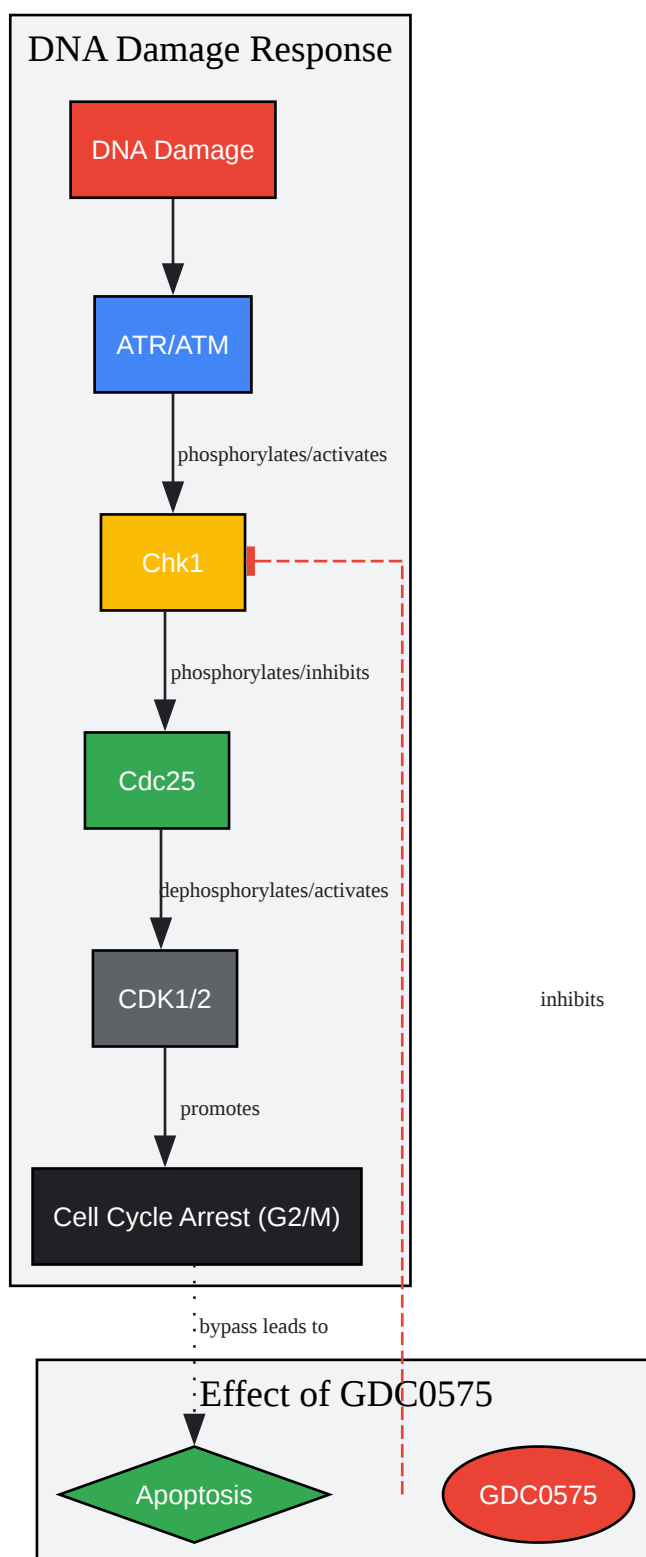
molecular weight of 451.73 g/mol , you would dissolve 4.5173 mg of the compound in 1 mL of DMSO.

- Dissolution: If necessary, use an ultrasonic bath to ensure the compound is completely dissolved.^{[1][2]}
- Storage: Store the stock solution in aliquots at -80°C for up to 6 months or -20°C for up to 1 month.^[1]

In Vivo Formulation Protocol (Example: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

- Prepare Stock: Start with a concentrated stock solution of GDC0575 in DMSO (e.g., 21.7 mg/mL).^[1]
- Step 1: To prepare 1 mL of the final working solution, take 100 µL of the DMSO stock solution.
- Step 2: Add 400 µL of PEG300 to the DMSO solution and mix thoroughly.
- Step 3: Add 50 µL of Tween-80 and mix until the solution is clear.
- Step 4: Add 450 µL of saline to bring the final volume to 1 mL and mix well.
- Administration: This formulation is suitable for oral gavage in animal models.^[2]

Visualizations



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Caption: GDC0575 inhibits Chk1, disrupting DNA damage-induced cell cycle arrest.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. GDC-0575 | Chk | TargetMol [targetmol.com]
- 4. medkoo.com [medkoo.com]
- 5. selleckchem.com [selleckchem.com]
- 6. GDC-0575|1196504-54-7|COA [dcchemicals.com]
- 7. Facebook [cancer.gov]
- 8. Phase I study of the checkpoint kinase 1 inhibitor GDC-0575 in combination with gemcitabine in patients with refractory solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
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